

A Comprehensive Technical Guide to Dimethyl 3,3'-dithiodipropionate: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl 3,3'-dithiodipropionate

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Abstract

Dimethyl 3,3'-dithiodipropionate is a disulfide-containing organic compound with significant potential in various scientific domains, particularly in drug development. Its role as an intermediate in the synthesis of novel therapeutic agents, notably as an inhibitor of the human papillomavirus (HPV) E6 oncoprotein, has garnered considerable interest. This document provides an in-depth overview of the fundamental properties of **Dimethyl 3,3'-dithiodipropionate**, including its physicochemical characteristics, spectroscopic data, a plausible synthetic protocol, and its mechanism of action in a key biological pathway.

Chemical and Physical Properties

Dimethyl 3,3'-dithiodipropionate is a pale-yellow oil at room temperature. Its core structure features a disulfide bond, which is a key functional group that dictates much of its chemical reactivity and biological activity. A summary of its key properties is presented below.

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value
CAS Number	15441-06-2[1]
Molecular Formula	C ₈ H ₁₄ O ₄ S ₂ [1]
Molecular Weight	238.32 g/mol [1][2]
IUPAC Name	dimethyl 3,3'-disulfanediyldipropionate[3]
Synonyms	3,3'-Dithiodipropionic Acid Dimethyl Ester, Dimethyl dithiodipropionate[1][2]

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Pale-Yellow Oil	[2][4]
Boiling Point	125 °C at 3 mmHg	[2][4]
Density	1.22 g/cm ³	[2][4]
Refractive Index	1.5060-1.5080	[2][4]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[2][4]
Storage	Under inert gas (nitrogen or Argon) at 2–8 °C	[2][3][4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Dimethyl 3,3'-dithiodipropionate**. The following tables summarize its key spectral features.

Table 3: ¹H NMR Spectroscopic Data (400 MHz, CDCl₃)

Chemical Shift (ppm)	Multiplicity	Assignment
3.706	s	O-CH ₃
2.933	t	-S-CH ₂ -
2.749	t	-CH ₂ -C=O

Source:[5]

Table 4: Mass Spectrometry Data

m/z	Relative Intensity (%)	Possible Fragment
238	75.6	[M] ⁺ (Molecular Ion)
207	22.5	[M - OCH ₃] ⁺
175	16.0	[M - COOCH ₃ - S] ⁺
118	100.0	[M - S-CH ₂ CH ₂ COOCH ₃] ⁺
87	64.4	[CH ₂ CH ₂ COOCH ₃] ⁺
59	87.1	[COOCH ₃] ⁺
55	89.6	[C ₄ H ₇] ⁺

Source:[5]

Synthesis Protocol

While a specific, detailed experimental protocol for the synthesis of **Dimethyl 3,3'-dithiodipropionate** is not readily available in the reviewed literature, a plausible method can be inferred from the synthesis of homologous compounds such as N,N'-dimethyl-3,3'-dithiodipropionamide. The following is a proposed experimental protocol based on these related syntheses.

Reaction Scheme:

$2 \text{ HS-CH}_2\text{CH}_2\text{COOCH}_3$ (Methyl 3-mercaptopropionate) + Oxidizing Agent \rightarrow $\text{CH}_3\text{OOCCH}_2\text{CH}_2\text{-S-S-CH}_2\text{CH}_2\text{COOCH}_3$ (**Dimethyl 3,3'-dithiodipropionate**)

Materials:

- Methyl 3-mercaptopropionate
- An oxidizing agent (e.g., iodine, hydrogen peroxide, or air with a catalyst)
- An appropriate solvent (e.g., methanol, ethanol, or dichloromethane)
- Sodium bicarbonate solution (for workup)
- Brine solution (for workup)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)

Procedure:

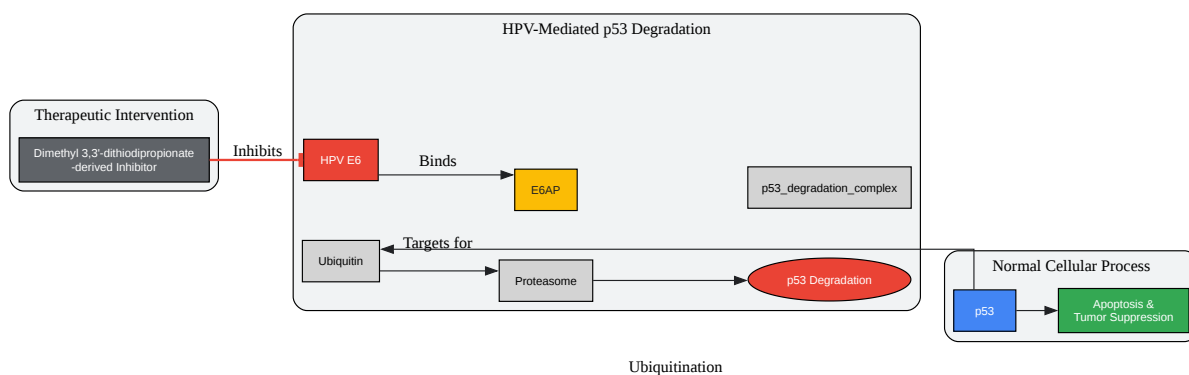
- Dissolve methyl 3-mercaptopropionate in a suitable solvent in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add the oxidizing agent to the stirred solution. The addition should be controlled to maintain a low reaction temperature.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated solution of sodium bicarbonate.
- Extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel to yield pure **Dimethyl 3,3'-dithiodipropionate**.

Applications in Drug Development: Inhibition of HPV E6 Oncoprotein

A significant application of **Dimethyl 3,3'-dithiodipropionate** is as an intermediate in the synthesis of inhibitors targeting the E6 oncoprotein of high-risk human papillomavirus (HPV) types, such as HPV-16.[4] The E6 oncoprotein plays a critical role in cervical cancer by promoting the degradation of the tumor suppressor protein p53.

The mechanism of E6-mediated p53 degradation involves the formation of a trimeric complex with the cellular ubiquitin ligase E6-associated protein (E6AP).[6][7] E6 acts as an adaptor, bringing E6AP into proximity with p53, leading to the ubiquitination and subsequent proteasomal degradation of p53. By inhibiting the interaction between E6 and E6AP, the degradation of p53 can be prevented, thereby restoring its tumor-suppressive functions. Compounds derived from **Dimethyl 3,3'-dithiodipropionate** are being investigated for their potential to disrupt this critical protein-protein interaction.[6]



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Figure 1. Signaling pathway of HPV E6-mediated p53 degradation and its inhibition.

Safety and Handling

Dimethyl 3,3'-dithiodipropionate is associated with certain hazards and should be handled with appropriate safety precautions.

Table 5: Hazard Information

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Source:[2][3]

Handling Precautions:

- Wear protective gloves, clothing, and eye/face protection.
- Use only in a well-ventilated area.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Store in a well-ventilated place. Keep container tightly closed.

Conclusion

Dimethyl 3,3'-dithiodipropionate is a valuable chemical intermediate with demonstrated relevance in the field of drug discovery, particularly in the development of anticancer agents targeting HPV. A thorough understanding of its fundamental properties, synthesis, and biological mechanism of action is essential for researchers and scientists working in this area. The data and protocols presented in this guide provide a solid foundation for the safe and effective use of this compound in a research and development setting. Further investigation into its derivatives and their therapeutic potential is a promising avenue for future research.

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